

2-cyano-N,N-diethylacetamide molecular weight and formula

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Compound of Interest

Compound Name: 2-cyano-N,N-diethylacetamide

Cat. No.: B141909

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In-Depth Technical Guide: 2-cyano-N,N-diethylacetamide

This guide provides a comprehensive overview of the fundamental physicochemical properties of **2-cyano-N,N-diethylacetamide**, tailored for researchers, scientists, and professionals in drug development.

Physicochemical Data

The molecular formula and molecular weight are critical parameters in chemical synthesis and analysis. The accepted values for **2-cyano-N,N-diethylacetamide** are summarized below.

Parameter	Value
Molecular Formula	C ₇ H ₁₂ N ₂ O [1] [2] [3] [4] [5]
Molecular Weight	140.18 g/mol [2] [3] [5]
Exact Mass	140.094963011 g/mol [1] [3]
Appearance	Colorless to pale yellow liquid or oil [2] [4] [6]
CAS Number	26391-06-0 [1] [2]

Experimental Protocols

Detailed experimental protocols for the synthesis of **2-cyano-N,N-diethylacetamide** can be found in various chemical literature. A representative synthesis involves the reaction of ethyl cyanoacetate with diethylamine.

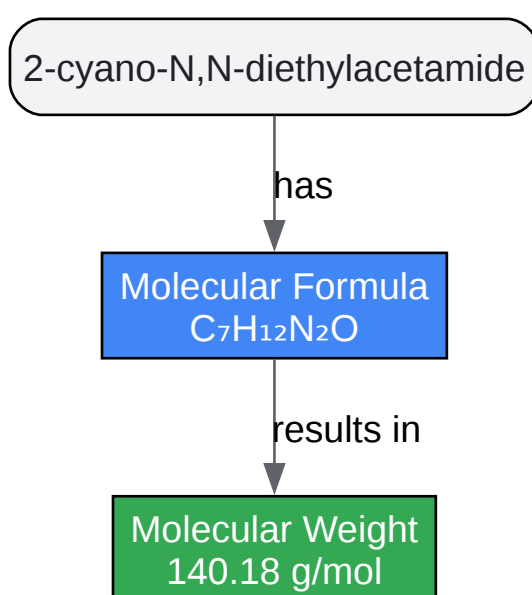
Synthesis of **2-cyano-N,N-diethylacetamide**:

A common laboratory-scale synthesis involves the amidation of ethyl cyanoacetate. In a typical procedure, ethyl cyanoacetate is reacted with an excess of diethylamine, often in the presence of a suitable solvent and sometimes with heating to drive the reaction to completion. The reaction progress is monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC). Upon completion, the excess diethylamine and solvent are removed under reduced pressure. The resulting crude product is then purified, commonly by vacuum distillation, to yield pure **2-cyano-N,N-diethylacetamide**.

Note: This is a generalized protocol. Specific reaction conditions, including stoichiometry, temperature, and purification methods, may vary and should be optimized for the desired scale and purity.

Logical Relationships

The following diagram illustrates the relationship between the chemical name, its constituent elements, and its calculated molecular properties.



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